

Diethylethoxyammonium Chloride: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	Diethylethoxyammonium chloride
CAS No.:	13989-32-7
Cat. No.:	B1590860

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A Note on Nomenclature: The compound commonly referred to as **Diethylethoxyammonium chloride** (CAS No. 13989-32-7) is more formally and widely recognized in scientific literature and commercial catalogs as N,N-Diethylethanolammonium chloride^{[1][2][3]}. Other synonyms include N,N-Diethyl-2-hydroxyethylammonium chloride and 2-Diethylaminoethanol hydrochloride^{[2][3]}. This guide will primarily use the name N,N-Diethylethanolammonium chloride to ensure clarity and consistency with established chemical nomenclature. For the purpose of this guide, "**Diethylethoxyammonium chloride**" and "N,N-Diethylethanolammonium chloride" will be used interchangeably, referring to the same chemical entity.

Introduction

N,N-Diethylethanolammonium chloride is a quaternary ammonium salt that has garnered interest in various chemical applications. Structurally, it is the hydrochloride salt of N,N-Diethylethanolamine. Its bifunctional nature, possessing both a hydroxyl group and a quaternary ammonium group, makes it a versatile building block in chemical synthesis and

materials science. This guide provides an in-depth review of the synthesis, properties, and emerging applications of N,N-Diethylethanolammonium chloride, with a focus on its role in the formation of Deep Eutectic Solvents (DESS). While there has been some inquiry into the use of related ammonium salts in energetic materials, a comprehensive review of available literature and patents did not yield significant evidence of N,N-Diethylethanolammonium chloride's application in this field.

Synthesis and Chemical Properties

The synthesis of N,N-Diethylethanolammonium chloride is a straightforward acid-base reaction. The lone pair of electrons on the nitrogen atom of N,N-Diethylethanolamine acts as a nucleophile, attacking the proton of a strong acid, such as hydrochloric acid. This results in the formation of the corresponding ammonium salt.

Experimental Protocol: Synthesis of N,N-Diethylethanolammonium chloride

This protocol is based on the general principles of amine salt formation.

Materials:

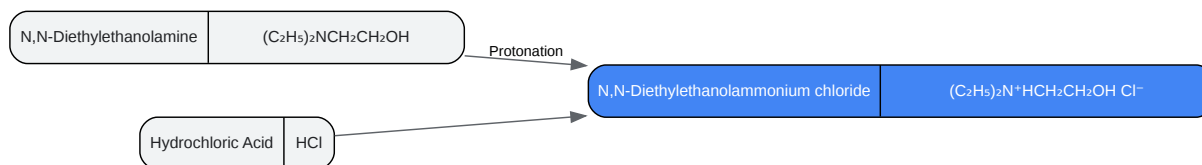
- N,N-Diethylethanolamine
- Concentrated Hydrochloric Acid (HCl)
- Anhydrous Diethyl Ether
- Ice Bath
- Magnetic Stirrer and Stir Bar
- Round Bottom Flask
- Dropping Funnel
- Büchner Funnel and Flask
- Filter Paper

Procedure:

- In a round bottom flask, dissolve a known molar equivalent of N,N-Diethylethanolamine in anhydrous diethyl ether.
- Cool the flask in an ice bath while stirring continuously.
- Slowly add one molar equivalent of concentrated hydrochloric acid to the solution using a dropping funnel. The reaction is exothermic, and slow addition is necessary to control the temperature.
- A white precipitate of N,N-Diethylethanolammonium chloride will form.
- Continue stirring for an additional 30 minutes in the ice bath to ensure the reaction goes to completion.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the precipitate with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting material.
- Dry the product under vacuum to obtain pure N,N-Diethylethanolammonium chloride.

Causality in Experimental Choices:

- Anhydrous Diethyl Ether: Used as a solvent because the product, an ionic salt, is insoluble in it, allowing for easy precipitation and collection. The anhydrous nature prevents the introduction of water, which could affect the purity of the final product.
- Ice Bath and Slow Addition: The neutralization reaction between an amine and a strong acid is highly exothermic. Cooling and slow addition of the acid are critical to prevent a rapid temperature increase, which could lead to side reactions or solvent boiling.
- Washing with Cold Diethyl Ether: This step is crucial for removing impurities, particularly unreacted N,N-Diethylethanolamine, which is soluble in diethyl ether. Using cold solvent minimizes the loss of the desired product, which may have slight solubility at higher temperatures.



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Synthesis of N,N-Diethylethanolammonium chloride.

Physicochemical Properties

The following table summarizes the key physicochemical properties of N,N-Diethylethanolammonium chloride.

Property	Value	Reference(s)
CAS Number	13989-32-7	[1][2][3]
Molecular Formula	$C_6H_{16}ClNO$	[1]
Molecular Weight	153.65 g/mol	[2][3]
Appearance	White powder	[2]
Melting Point	133-136 °C	[2]
Solubility	Soluble in water	
Storage Temperature	2-30°C	[2]

Applications of N,N-Diethylethanolammonium chloride

The primary research application of N,N-Diethylethanolammonium chloride is as a key component in the formulation of Deep Eutectic Solvents.

Deep Eutectic Solvents (DESS)

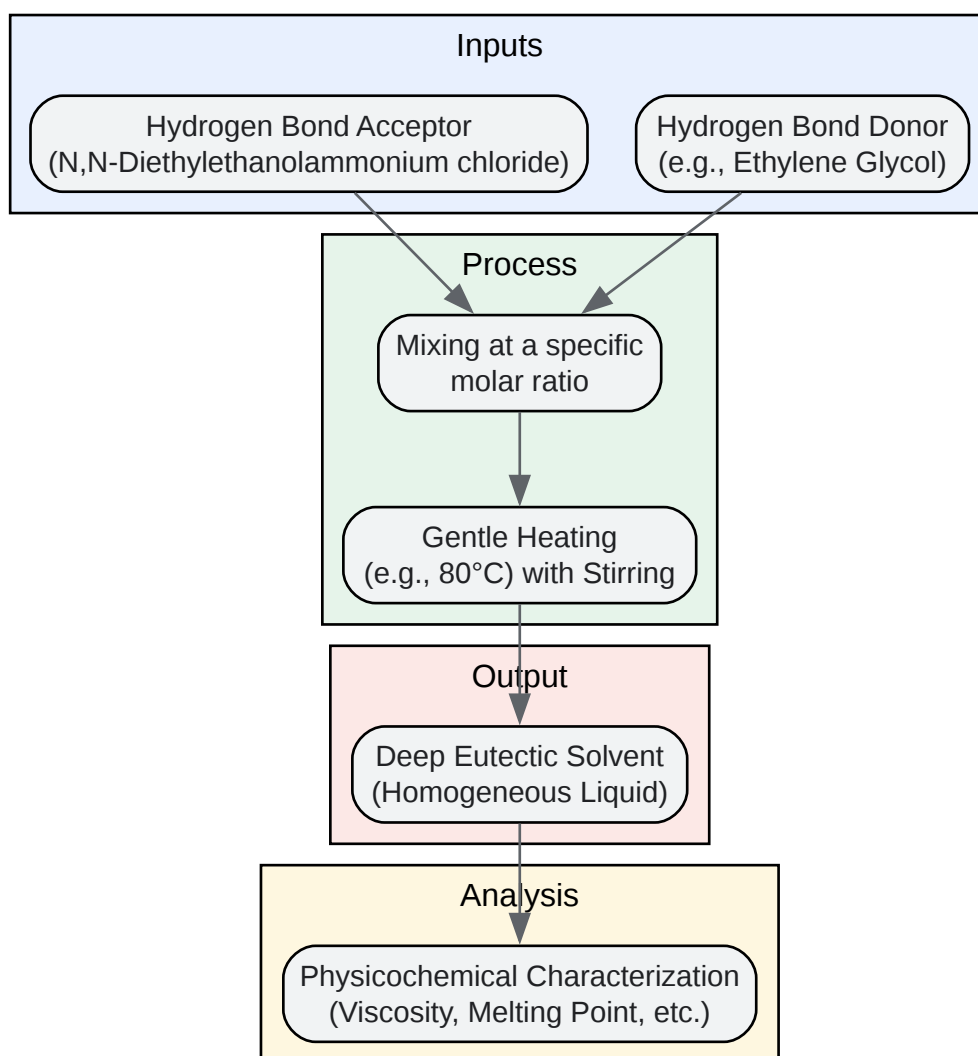
Deep Eutectic Solvents are a class of ionic fluids that are mixtures of a hydrogen bond acceptor (HBA) and a hydrogen bond donor (HBD). These mixtures have a melting point significantly lower than that of either of the individual components. N,N-Diethylethanolammonium chloride serves as an effective hydrogen bond acceptor in the formation of DESs.

A study has investigated the physicochemical properties of a DES formed by mixing N,N-Diethylethanolammonium chloride (the HBA) with ethylene glycol (the HBD).[4] The resulting DES exhibited favorable properties such as thermal conductivity, viscosity, and surface tension, suggesting its potential as a "green solvent" and a replacement for traditional ionic liquids, which can be more toxic and difficult to synthesize.[4]

Experimental Workflow: Preparation of a DES

The preparation of a DES is typically a straightforward mixing and heating process.

- **Component Selection:** Choose a suitable hydrogen bond acceptor (e.g., N,N-Diethylethanolammonium chloride) and a hydrogen bond donor (e.g., ethylene glycol).
- **Molar Ratio Determination:** The molar ratio of the HBA to the HBD is a critical parameter that influences the physicochemical properties of the resulting DES. Different molar ratios are often tested to optimize properties like viscosity and thermal conductivity.[4]
- **Mixing and Heating:** The components are mixed together in the desired molar ratio and heated gently (e.g., to around 80°C) with stirring until a homogeneous, clear liquid is formed.
- **Characterization:** The resulting DES is then characterized to determine its physical and chemical properties, such as melting point, viscosity, density, and thermal conductivity.



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Workflow for the preparation of a Deep Eutectic Solvent.

Other Potential Applications

- **Chemical Intermediate:** Due to the presence of a reactive hydroxyl group, N,N-Diethylethanolammonium chloride can serve as a precursor in various organic syntheses. For instance, the hydroxyl group can be esterified to produce a range of ester-functionalized quaternary ammonium salts. These compounds could have applications as surfactants or in the synthesis of more complex molecules. A patent for the preparation of di(acyloxyalkyl) di(alkyl) ammonium compounds, useful as fabric softeners, highlights the utility of similar structural motifs.^[5]

- **Lack of Evidence in Energetic Materials:** While some nitrogen-containing salts have applications as energetic materials, a thorough review of the available scientific literature and patents did not reveal any significant research or application of N,N-Diethylethanolammonium chloride as a precursor for rocket propellants or other explosives. The search for its use in this context did not yield any relevant results.

Analytical Characterization

The accurate quantification of N,N-Diethylethanolammonium chloride is crucial for quality control and in research applications. While specific analytical methods for this exact compound are not extensively published, techniques used for structurally similar compounds, such as 2-(Diethylamino)ethyl chloride hydrochloride, are directly applicable. High-sensitivity methods like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) are well-suited for its analysis.[6]

Experimental Protocol: GC-MS Analysis

The following is a general protocol for the analysis of a related compound, 2-Dimethylaminoethyl chloride hydrochloride (DMC HCl), which can be adapted for N,N-Diethylethanolammonium chloride.[6]

Sample Preparation:

- Accurately weigh and dissolve approximately 100 mg of the sample containing N,N-Diethylethanolammonium chloride in 1 mL of a suitable solvent, such as Dimethyl Sulfoxide (DMSO).[6]

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890A or equivalent.
- Mass Spectrometer: Agilent 5975C Triple-Axis Detector or equivalent.
- Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or a similar non-polar column.
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.

- Ramp: 10°C/min to 250°C.
- Hold: 5 minutes at 250°C.
- Injection Volume: 1 µL (splitless mode).
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Detection Mode: Selected Ion Monitoring (SIM) for higher sensitivity and specificity, or full scan mode for qualitative analysis.

Data Analysis:

- Quantify the peak corresponding to N,N-Diethylethanolammonium chloride using a calibration curve prepared with certified reference standards.

Quantitative Data Summary for Analogous Compounds

The following table summarizes key quantitative parameters for analytical methods developed for analogous dialkylaminoethyl chlorides, providing an expected performance benchmark.

Parameter	GC-MS Method for DMC HCl[6]	LC-MS Method for DMC[6]
Limit of Detection (LOD)	0.94 ppm	< 0.05 to 0.1 ppm
Limit of Quantification (LOQ)	3.7 ppm	0.2 ppm
Linearity Range	18.75 - 56.25 ppm	0.2 - 10 ppm
Correlation Coefficient (r ²)	0.996	> 0.999
Accuracy (% Recovery)	92.9% - 101.4%	Not explicitly stated
Precision (%RSD)	5.3% - 13.21%	< 7% at 1.0 ppm

Safety and Handling

N,N-Diethylethanolammonium chloride is a hazardous chemical and must be handled with appropriate safety precautions. The following information is summarized from available Safety Data Sheets (SDS)[7].

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

- P260: Do not breathe dust.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P405: Store locked up.

Handling and Storage:

- Handle in a well-ventilated area, preferably under a chemical fume hood.[7]
- Avoid contact with skin, eyes, and clothing.[7]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[7]

- The compound is hygroscopic and air-sensitive, so it should be stored under an inert atmosphere.^[7]^[8]

Conclusion

N,N-Diethylethanolammonium chloride, also known by the synonym **Diethylethoxyammonium chloride**, is a versatile quaternary ammonium salt with established and emerging applications. Its synthesis is straightforward, and its physicochemical properties are well-documented. The most prominent area of current research is its use as a hydrogen bond acceptor in the formation of Deep Eutectic Solvents, positioning it as a component of "green" solvent systems. While its structure suggests potential as a chemical intermediate in various organic syntheses, there is currently no significant evidence to support its use in the field of energetic materials. As with any chemical, proper safety precautions are paramount when handling this compound. This guide provides a foundational understanding for researchers and professionals working with or considering the use of N,N-Diethylethanolammonium chloride in their applications.

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